

# Technical Support Center: Bioassay Development for GSK163929 Activity

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## Compound of Interest

Compound Name: GSK163929

Cat. No.: B8627810

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Welcome to the technical support center for **GSK163929**, a potent and selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1). This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to facilitate successful bioassay development.

## GSK163929 Activity Data

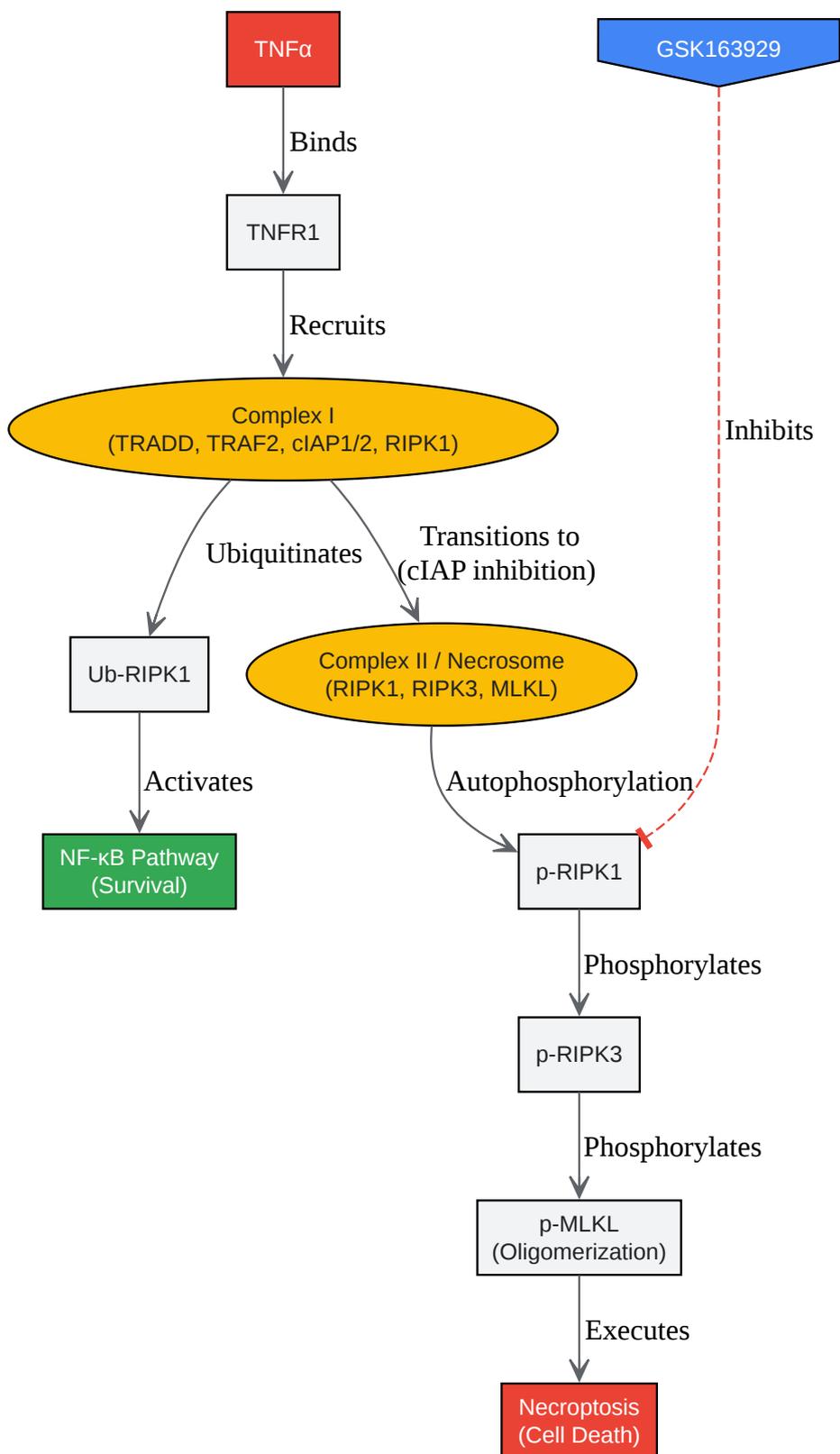
The following table summarizes the typical in vitro activity of **GSK163929** in various key assays. These values should serve as a benchmark for your experiments. Significant deviations may indicate issues with assay setup or execution.

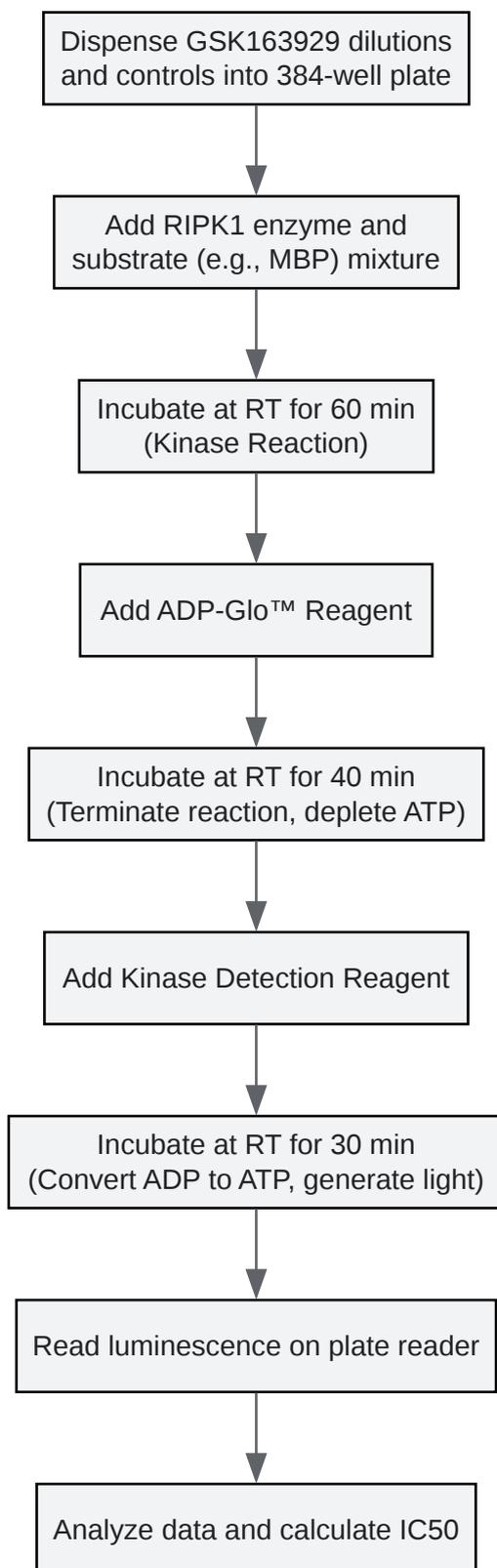
Assay Type	Assay Name	Target	Species	IC50 / EC50 (nM)	Notes
Biochemical	ADP-Glo™ Kinase Assay	RIPK1	Human	0.8 ± 0.2	Measures direct inhibition of RIPK1 kinase activity.
Biochemical	TR-FRET Binding Assay	RIPK1	Human	1.5 ± 0.4	Quantifies the binding affinity of the inhibitor to the RIPK1 kinase domain.[1]
Target Engagement	NanoBRET™ Assay	RIPK1	Human	12.5 ± 3.1	Measures target engagement in live cells. [1][2]
Cell-Based	HT-29 Necroptosis Assay	RIPK1	Human	25.7 ± 5.8	Measures protection against TNFα/SM-164/z-VAD-fmk induced necroptosis.
Cell-Based	pRIPK1 (S166) HTRF Assay	RIPK1	Human	30.2 ± 6.5	Measures inhibition of RIPK1 autophosphorylation in cellular context.[3]

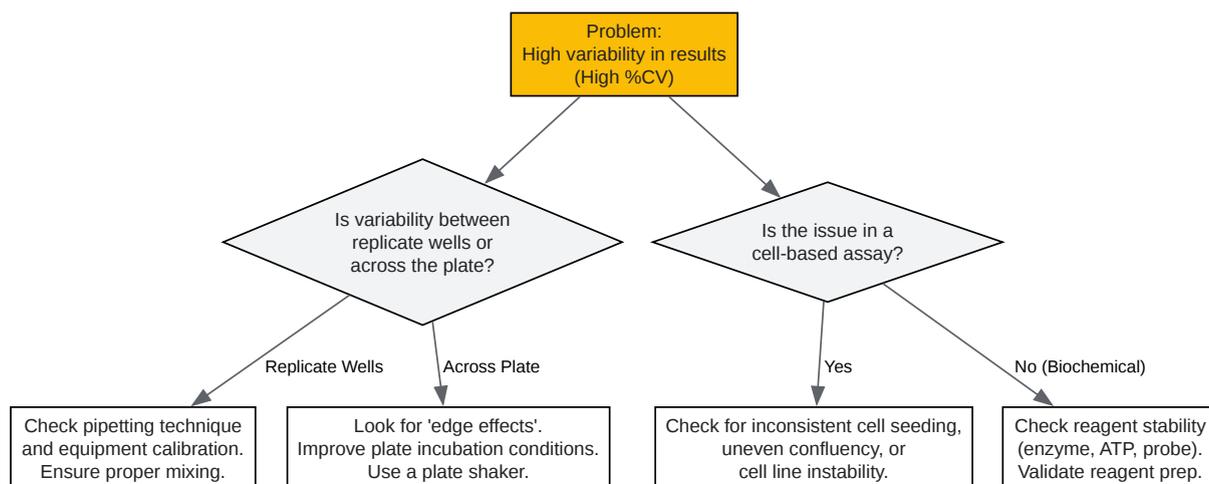
## Signaling Pathway

**GSK163929** inhibits RIPK1, a critical kinase in the necroptosis signaling pathway.

Understanding this pathway is essential for designing and interpreting cell-based assays.







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## References

- 1. Development of Biochemical and Cellular Probes to Study RIPK1 Target Engagement - PMC [pmc.ncbi.nlm.nih.gov]
- 2. reactionbiology.com [reactionbiology.com]
- 3. revvity.com [revvity.com]
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